

Delapril's Interaction with the Renin-Angiotensin System: An In-depth Technical Guide

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Compound of Interest

Compound Name: **Delapril**

Cat. No.: **B1670214**

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Abstract

This technical guide provides a comprehensive overview of the interaction of **delapril**, a lipophilic, non-sulfhydryl angiotensin-converting enzyme (ACE) inhibitor, with the components of the renin-angiotensin system (RAS). **Delapril**, a prodrug, is metabolized into two active forms, **delapril** diacid and 5-hydroxy **delapril** diacid, which are responsible for its therapeutic effects.^[1] This document details the mechanism of action, summarizes key quantitative data on its potency and effects on RAS components, provides detailed experimental protocols for relevant assays, and includes visualizations of the pertinent signaling pathways and experimental workflows.

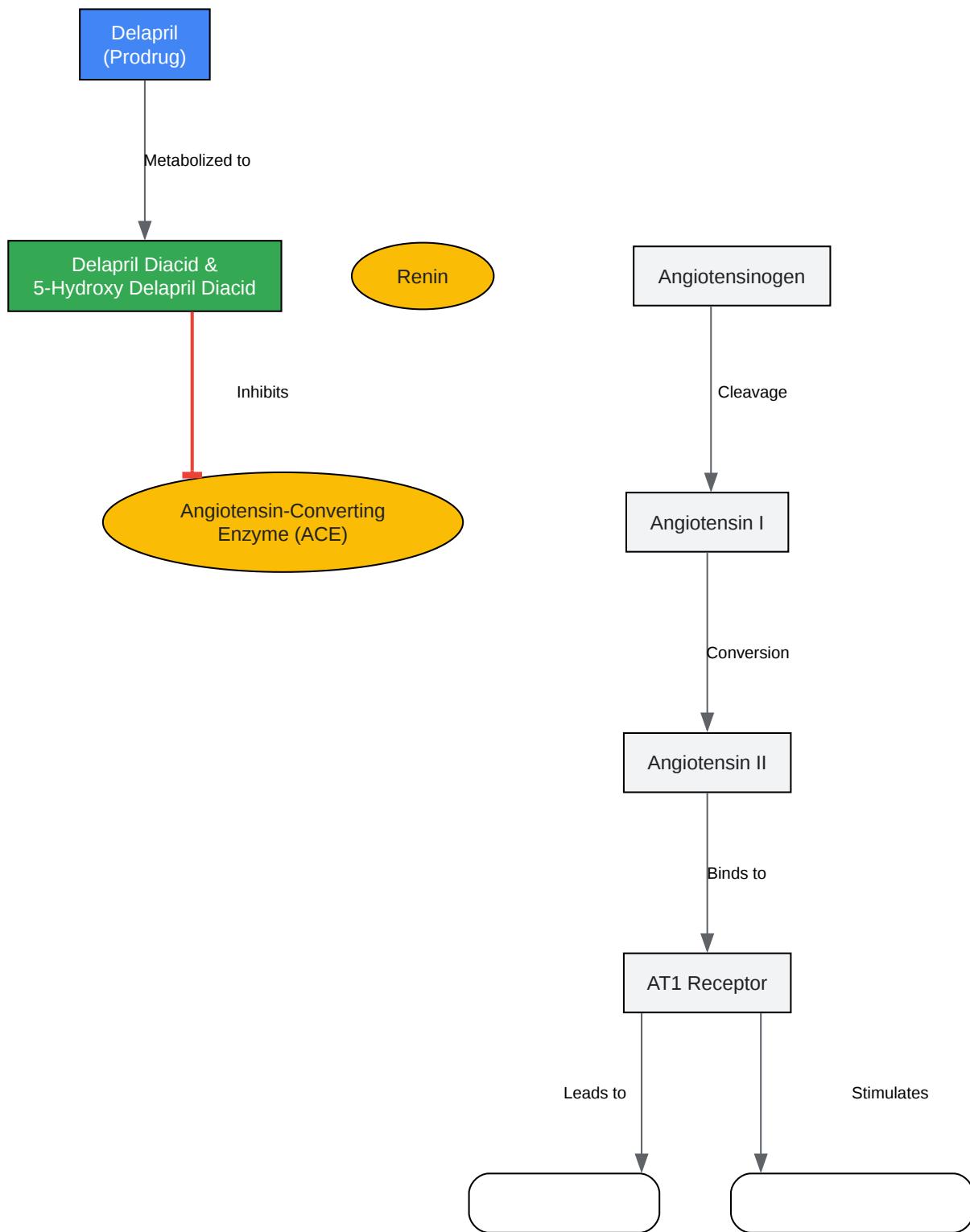
Mechanism of Action

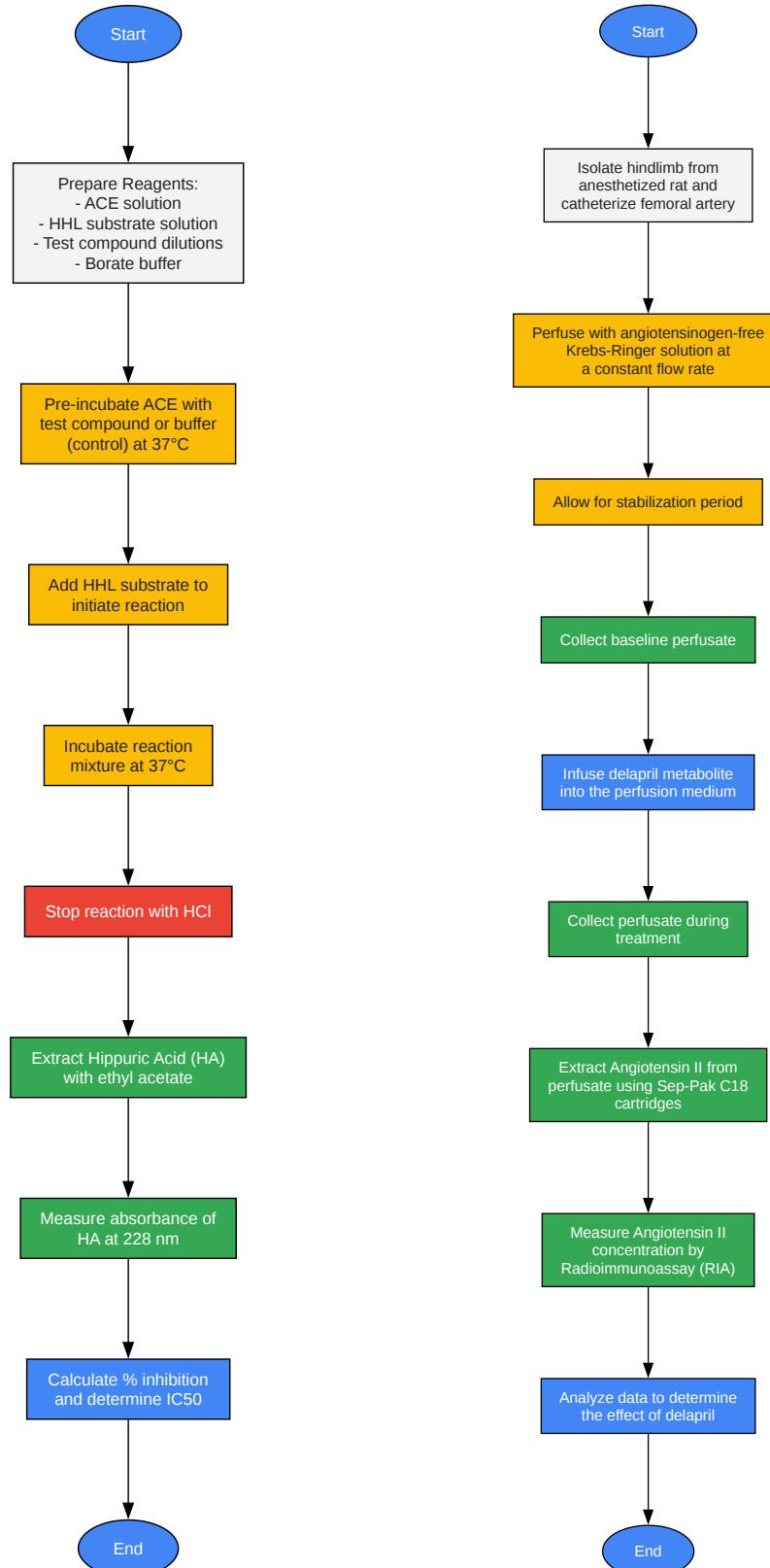
Delapril exerts its therapeutic effects by inhibiting the angiotensin-converting enzyme (ACE), a key enzyme in the renin-angiotensin system. ACE is responsible for the conversion of the inactive decapeptide angiotensin I to the potent vasoconstrictor octapeptide angiotensin II. By competitively binding to and inhibiting ACE, **delapril**'s active metabolites, **delapril** diacid and 5-hydroxy **delapril** diacid, block this conversion.^[1] This leads to a reduction in circulating and tissue levels of angiotensin II, resulting in vasodilation and a decrease in blood pressure.

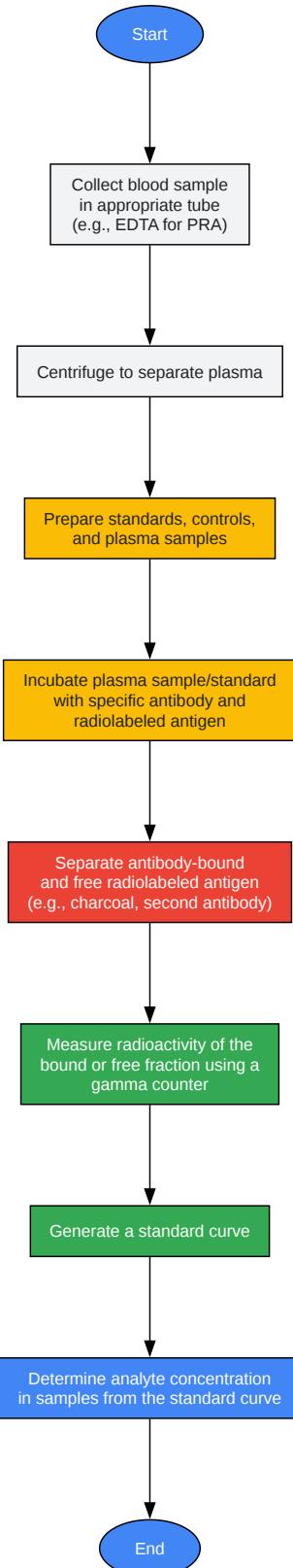
Furthermore, the inhibition of ACE leads to a decrease in the degradation of bradykinin, a potent vasodilator. The accumulation of bradykinin contributes to the antihypertensive effect of

delapril. A reduction in angiotensin II levels also leads to decreased aldosterone secretion from the adrenal cortex, promoting natriuresis and a reduction in fluid volume.[1]

The interaction of **delapril** with the renin-angiotensin system is illustrated in the following signaling pathway diagram.







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References

- 1. Delapril | C26H32N2O5 | CID 5362116 - PubChem [pubchem.ncbi.nlm.nih.gov]
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